

Adynerin Gentiobioside: Application Notes and Protocols for Therapeutic Research

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Compound of Interest

Compound Name: *Adynerin gentiobioside*

Cat. No.: *B15147180*

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Introduction

Adynerin gentiobioside is a cardiac glycoside, a class of naturally occurring compounds known for their effects on cardiac muscle.[1] Like other cardiac glycosides, its primary mechanism of action is the inhibition of the Na⁺/K⁺-ATPase pump in cell membranes.[1][2] This inhibition leads to an increase in intracellular sodium, which in turn affects the Na⁺/Ca²⁺ exchanger, resulting in increased intracellular calcium and enhanced cardiac contractility.[2] While historically used for cardiac conditions, recent research has focused on the potential of cardiac glycosides as anticancer agents. This document provides an overview of available data and standardized protocols for investigating the therapeutic potential of **Adynerin gentiobioside**.

Quantitative Data

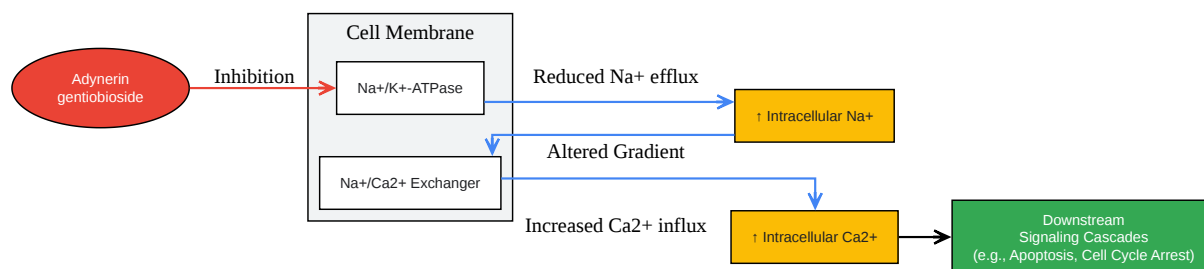
While specific quantitative data for **Adynerin gentiobioside** is limited in publicly available literature, a pharmacokinetic study on Adynerin provides valuable insights into its behavior in vivo.

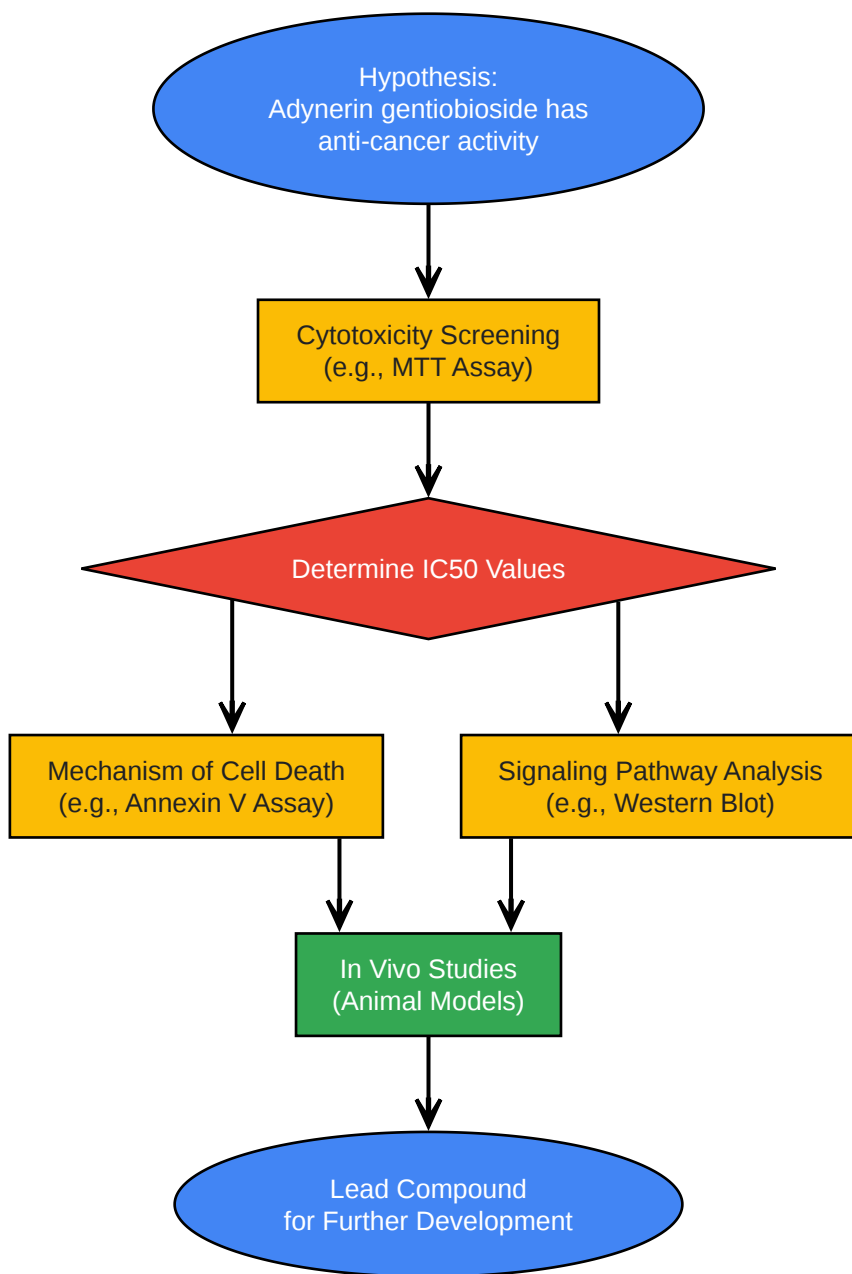
Table 1: Pharmacokinetic Parameters of Adynerin and Oleandrin in Rats[3]

Parameter	Adynerin	Oleandrin
Administration Route	Oral (5 mg/kg) / Sublingual IV (1 mg/kg)	Oral (5 mg/kg) / Sublingual IV (1 mg/kg)
Bioavailability	93.1%	7.0%
Lower Limit of Quantification (LLOQ)	0.5 ng/mL	0.5 ng/mL
Limit of Detection (LOD)	0.15 ng/mL	0.15 ng/mL
Intra-day Precision	within 14%	within 13%
Inter-day Precision	within 14%	within 13%
Accuracy	98% to 109%	91% to 108%
Recovery	> 86%	> 89%
Matrix Effect	86% to 94%	90% to 97%

Signaling Pathways

The primary signaling pathway affected by cardiac glycosides like **Adynerin gentiobioside** is initiated by the inhibition of the Na⁺/K⁺-ATPase. This leads to downstream effects on intracellular calcium levels and can influence various other signaling cascades.





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References

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